

Application Note: Synthesis and Application of Isotopically Labeled Fructose-6-Phosphate Standards

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Compound of Interest

Compound Name: Fosfructose

CAS No.: 4937-84-2

Cat. No.: B15573069

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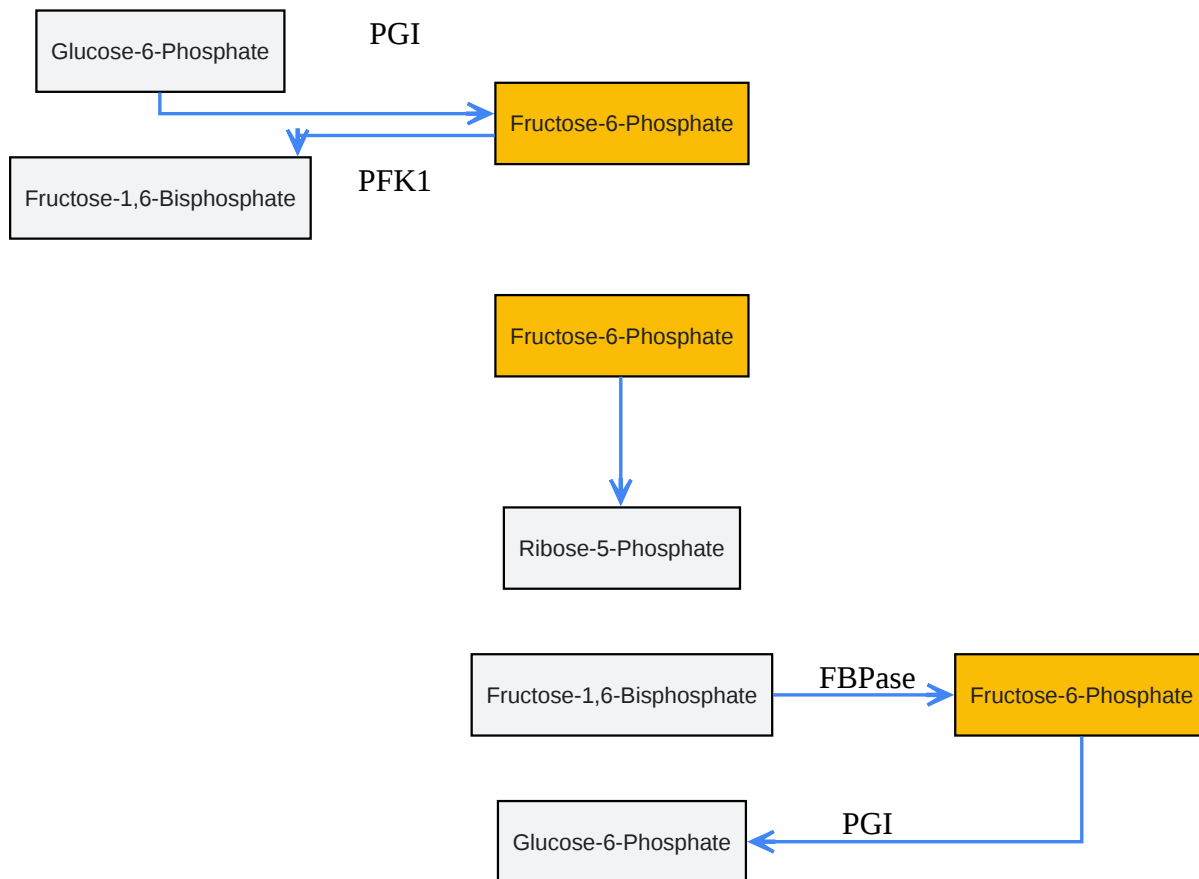
Audience: Researchers, scientists, and drug development professionals.

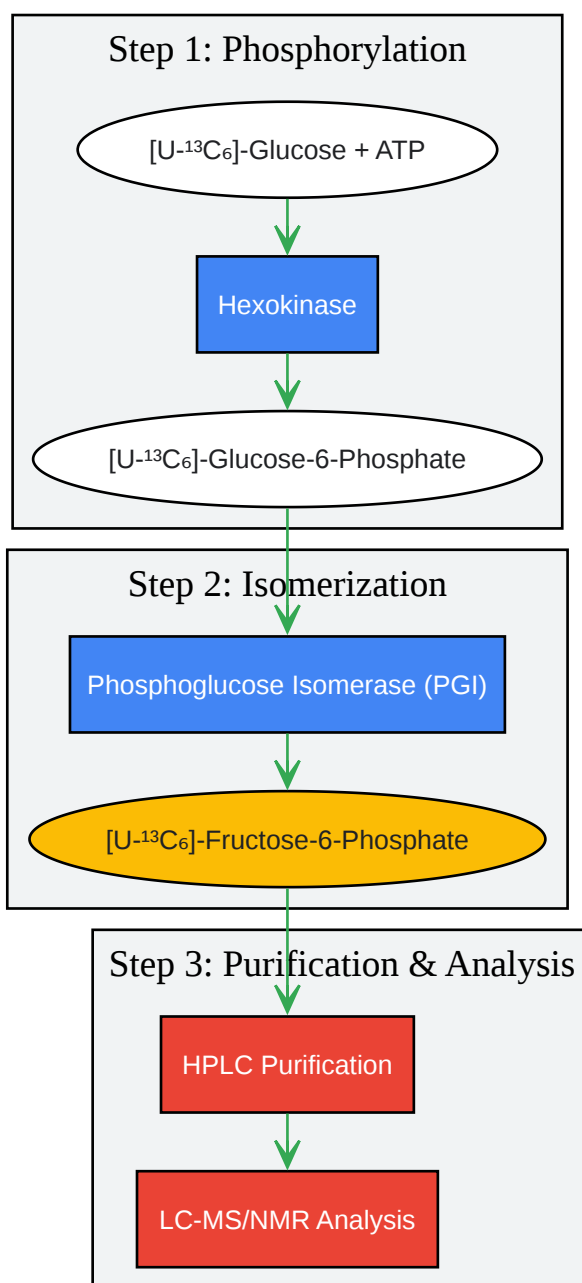
Introduction

Fructose-6-phosphate (F6P) is a pivotal intermediate in central carbon metabolism, primarily involved in the glycolysis and pentose phosphate pathways.[1][2] The ability to accurately quantify and trace the metabolic fate of F6P is crucial for understanding cellular physiology, identifying disease biomarkers, and developing novel therapeutic agents.[1][3] Isotopically labeled internal standards are indispensable tools for robust and accurate quantification of metabolites by mass spectrometry, correcting for matrix effects and variations in sample processing.[4][5] This document provides detailed protocols for the enzymatic synthesis of isotopically labeled F6P standards (e.g., ^{13}C and ^2H) and their application in metabolic research.

Metabolic Significance of Fructose-6-Phosphate

F6P occupies a central node in carbohydrate metabolism. In glycolysis, it is synthesized from glucose-6-phosphate by phosphoglucose isomerase and is subsequently phosphorylated to fructose-1,6-bisphosphate.[6][7] Alternatively, F6P can be shunted into the pentose phosphate pathway to produce NADPH and precursors for nucleotide biosynthesis.[8][9] Given its critical roles, the flux through F6P is tightly regulated and often altered in disease states such as cancer and metabolic disorders.[3][10]





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References

- [1. Fructose-6-phosphate Analysis Service | MtoZ Biolabs \[mtoz-biolabs.com\]](#)
- [2. Fructose 6-phosphate - Wikipedia \[en.wikipedia.org\]](#)
- [3. experts.umn.edu \[experts.umn.edu\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Application of stable isotope-labeled compounds in metabolism and in metabolism-mediated toxicity studies - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. Khan Academy \[khanacademy.org\]](#)
- [7. Fructose 6-phosphate | chemical compound | Britannica \[britannica.com\]](#)
- [8. bio.libretexts.org \[bio.libretexts.org\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. sigmaaldrich.com \[sigmaaldrich.com\]](#)
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